

Technical Guide: Physical Properties of 3-Methyl-2-nitroanisole

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Compound of Interest

Compound Name: 3-Methyl-2-nitroanisole

Cat. No.: B1294308

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3-Methyl-2-nitroanisole** (CAS No: 5345-42-6). The information is compiled from various chemical data sources to support research, development, and drug discovery activities. This document presents quantitative data in a structured format, details general experimental protocols for property determination, and includes a mandatory visualization of a relevant experimental workflow.

Core Physical Properties

3-Methyl-2-nitroanisole is an aromatic organic compound with the chemical formula $C_8H_9NO_3$. It is also known by other names, including 1-methoxy-3-methyl-2-nitrobenzene and 2-nitro-3-methylanisole. The physical characteristics of this compound are crucial for its handling, application in synthesis, and for predicting its behavior in various chemical and biological systems.

Data Presentation

The following table summarizes the key physical properties of **3-Methyl-2-nitroanisole**. It is important to note that some of these values are reported with variability across different sources, which is common for chemical data.

Property	Value	Source Notes
Molecular Weight	167.16 g/mol	Consistently reported across multiple sources.[1][2]
Melting Point	47-52 °C	This range is the most frequently cited value from chemical suppliers.[3] An alternative value of 48-50 °C has also been reported.[1][2][4]
Boiling Point	170 °C at 35 mmHg284-286 °C	The boiling point is pressure-dependent. The value at reduced pressure is commonly cited.[1][2] The higher value is presumed to be at atmospheric pressure.[5]
Density	~1.2917 g/cm ³	This value is reported as a rough estimate.[1][2]
Solubility	Slightly soluble in water.Soluble in ethanol and ether.	Qualitative data indicates its behavior in common solvents.[1]
Appearance	White to orange to green powder or crystals.	The color can vary depending on the purity and the manufacturer.[1][2]
Flash Point	>110 °C (>230 °F)	Indicates the lowest temperature at which vapors will ignite.[1][2]
Refractive Index	~1.5570	This is an estimated value.[1][2]

Experimental Protocols

While specific experimental procedures for determining the physical properties of **3-Methyl-2-nitroanisole** are not readily available in the public domain, standard organic chemistry laboratory techniques are employed for such measurements. The following are detailed, generalized protocols for the key physical properties listed above.

Determination of Melting Point (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity. A sharp melting range (typically 0.5-1 °C) is indicative of a pure compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** A small amount of the crystalline **3-Methyl-2-nitroanisole** is finely ground using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- **Heating:** The sample is heated rapidly to a temperature approximately 10-15 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.

- Observation: The sample is observed through the magnifying lens. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range.

Determination of Boiling Point (Distillation Method)

The boiling point is determined at a specific pressure, as it varies with atmospheric pressure.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer and adapter
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Apparatus Assembly: A standard distillation apparatus is assembled. The distillation flask is charged with a sample of **3-Methyl-2-nitroanisole** and a few boiling chips to ensure smooth boiling.
- Thermometer Placement: The thermometer is positioned so that the top of the bulb is level with the bottom of the side arm of the distillation flask.
- Heating: The flask is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- Temperature Reading: The temperature is recorded when the vapor temperature remains constant, and a steady rate of distillation is observed. This constant temperature is the

boiling point of the liquid at the recorded atmospheric pressure. For measurements at reduced pressure, a vacuum pump and manometer are connected to the system.

Determination of Density (Pycnometer Method)

The density of a solid can be determined using a pycnometer and a liquid in which the solid is insoluble.

Apparatus:

- Pycnometer (a flask with a specific volume)
- Analytical balance
- A liquid of known density in which **3-Methyl-2-nitroanisole** is insoluble (e.g., water, given its slight solubility, might require careful consideration, or a non-polar solvent could be used if the compound is insoluble).

Procedure:

- The mass of the clean, dry, and empty pycnometer is determined (m_1).
- A sample of **3-Methyl-2-nitroanisole** is added to the pycnometer, and the total mass is measured (m_2).
- The pycnometer is filled with the liquid of known density (ρ_{liquid}), ensuring no air bubbles are trapped, and the mass is determined (m_3).
- The pycnometer is emptied, cleaned, and then filled only with the liquid of known density, and its mass is measured (m_4).
- The density of the solid (ρ_{solid}) is calculated using the formula: $\rho_{\text{solid}} = [(m_2 - m_1) / ((m_4 - m_1) - (m_3 - m_2))] * \rho_{\text{liquid}}$

Determination of Solubility (Qualitative)

This protocol provides a general method for assessing the solubility of a compound in various solvents.

Apparatus:

- Test tubes and rack
- Spatula or dropper
- Vortex mixer (optional)
- Solvents (e.g., water, ethanol, ether)

Procedure:

- Approximately 10-20 mg of **3-Methyl-2-nitroanisole** is placed into a clean, dry test tube.
- A small volume (e.g., 1 mL) of the chosen solvent is added to the test tube.
- The mixture is agitated vigorously (e.g., by flicking the test tube or using a vortex mixer) for 1-2 minutes.
- The mixture is visually inspected to determine if the solid has dissolved completely.
- If the solid dissolves, it is recorded as "soluble." If it remains undissolved, it is "insoluble." If some dissolves but not all, it is "partially soluble" or "slightly soluble." This process is repeated for each solvent.

Mandatory Visualization

As no specific signaling pathways or detailed experimental workflows for the synthesis or metabolism of **3-Methyl-2-nitroanisole** are available in published literature, a general experimental workflow for a core physical property determination is provided below. This diagram illustrates the logical steps involved in determining the melting point of a crystalline solid, a fundamental procedure in chemical characterization.



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Caption: Workflow for Melting Point Determination of a Crystalline Solid.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 3-Methyl-2-nitroanisole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294308#physical-properties-of-3-methyl-2-nitroanisole]

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